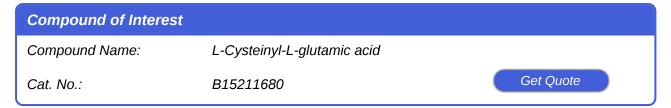


Application Notes and Protocols: L-Cysteinyl-L-glutamic acid (γ-L-Glutamyl-L-cysteine)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the research-grade dipeptide **L-Cysteinyl-L-glutamic acid**, with a focus on the biologically significant isomer, γ -L-Glutamyl-L-cysteine (γ -Glu-Cys). It includes a list of commercial suppliers, key research applications, and detailed experimental protocols.

Commercial Suppliers of Research-Grade y-L-Glutamyl-L-cysteine

Researchers can obtain research-grade γ-L-Glutamyl-L-cysteine from various biochemical suppliers. The product is often available as a white crystalline powder and may be supplied as an ammonium salt. It is crucial to verify the purity and form of the compound from the supplier's documentation.



Supplier	Product Name(s)	Purity	Formulation	CAS Number
Cayman Chemical	y-Glu-Cys (ammonium salt), y- Glutamylcysteine	≥95%	Ammonium salt	636-58-8
Sigma-Aldrich (Merck)	gamma-l- glutamyl-l- cysteine, Gamma- Glutamyl-(S)- Allyl-L-Cysteine	Varies (check specific product)	Varies	636-58-8
Wuxi Cima Science	Bulk Gamma- glutamylcysteine Powder, y -L- Glutamyl-L- cysteine	Bulk, check for specifications	White crystalline powder	686-58-8
APExBIO	gamma-Glu-Cys	High-purity	Not specified	636-58-8
BOC Sciences	Cys-Glu-Cys-Gly (tetrapeptide containing the sequence)	Not specified	Not specified	Not specified
USP	Gamma- Glutamyl-(S)- allyl-L-cysteine RS	Reference Standard	30 mg	91216-95-4

Application Notes

Introduction

L-Cysteinyl-L-glutamic acid is a dipeptide composed of L-cysteine and L-glutamic acid. The linkage between these two amino acids can occur at either the alpha (α) or gamma (γ) carboxyl

Methodological & Application





group of glutamic acid. The γ-linked isomer, γ-L-Glutamyl-L-cysteine (γ-Glu-Cys), is the most biologically significant and commercially available form. It is a key intermediate in the biosynthesis of glutathione (GSH), a critical antioxidant in most living organisms.[1][2]

Key Research Applications

- Glutathione (GSH) Synthesis and Redox Homeostasis: γ-Glu-Cys is the direct precursor to GSH.[3][4] Its synthesis from glutamate and cysteine, catalyzed by glutamate-cysteine ligase (GCL), is the rate-limiting step in GSH production.[1][2] Researchers use γ-Glu-Cys to study the regulation of GSH synthesis and its role in maintaining cellular redox balance.[5] Supplementation with γ-Glu-Cys can effectively increase intracellular GSH levels, bypassing the feedback inhibition of GCL by GSH.[4][6] This makes it a valuable tool for investigating the effects of elevated GSH in various cellular models of oxidative stress.
- Neuroscience and Neurotransmitter Research: L-glutamic acid is a major excitatory
 neurotransmitter in the central nervous system.[7] While γ-Glu-Cys itself is not a primary
 neurotransmitter, its components and downstream product (GSH) are crucial for neuronal
 health. Research in this area may involve studying the neuroprotective effects of modulating
 GSH levels via γ-Glu-Cys administration in models of neurodegenerative diseases.[7]
- Anti-inflammatory and Cellular Protection Studies: γ-Glu-Cys has demonstrated antiinflammatory effects by increasing cellular GSH levels.[6] It can be used in studies investigating inflammatory responses and cellular damage, for example, in models of sepsis or exposure to toxins.[6][8]
- Plant Biology and Heavy Metal Detoxification: In plants, γ-Glu-Cys is a precursor to phytochelatins, which are peptides involved in detoxifying heavy metals.[9]

Experimental Protocols Protocol 1: In Vitro Glutathione Synthesis Assay

This protocol outlines a method to measure the synthesis of glutathione from γ -L-Glutamyl-L-cysteine in a cell-free system.

Materials:



- γ-L-Glutamyl-L-cysteine
- Glutathione Synthetase (GS)
- Glycine
- ATP (Adenosine triphosphate)
- Reaction Buffer (e.g., 100 mM Tris-HCl, pH 7.4, 20 mM MgCl2, 2 mM DTT)
- DTNB (5,5'-dithiobis-(2-nitrobenzoic acid)) for GSH quantification (Ellman's reagent)
- Spectrophotometer

Procedure:

- Prepare a reaction mixture containing the reaction buffer, ATP, and glycine.
- Add a known concentration of y-L-Glutamyl-L-cysteine to the reaction mixture.
- Initiate the reaction by adding Glutathione Synthetase.
- Incubate the reaction at 37°C for a specified time (e.g., 30 minutes).
- Stop the reaction by adding a quenching agent (e.g., trichloroacetic acid).
- Centrifuge to pellet the precipitated protein.
- Transfer the supernatant to a new tube.
- To quantify the synthesized GSH, add DTNB solution to the supernatant.
- Measure the absorbance at 412 nm using a spectrophotometer.
- Calculate the concentration of GSH using a standard curve.

Protocol 2: Assessment of Intracellular Glutathione Levels in Cultured Cells



This protocol describes how to treat cultured cells with γ -L-Glutamyl-L-cysteine and measure the subsequent change in intracellular GSH levels.

Materials:

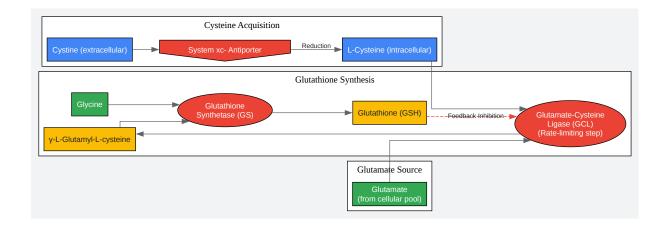
- Cell culture medium
- Cultured cells (e.g., hepatocytes, neurons)
- y-L-Glutamyl-L-cysteine
- Phosphate-buffered saline (PBS)
- Cell lysis buffer
- GSH quantification kit (commercially available, often based on DTNB or a fluorescent probe)
- Plate reader (absorbance or fluorescence)

Procedure:

- Seed cells in a multi-well plate and allow them to adhere and grow to the desired confluency.
- Prepare a stock solution of γ-L-Glutamyl-L-cysteine in a suitable solvent (e.g., sterile water or PBS) and sterilize through a 0.22 µm filter.
- Treat the cells with varying concentrations of γ-L-Glutamyl-L-cysteine for a specific duration (e.g., 24 hours). Include an untreated control group.
- After treatment, wash the cells with ice-cold PBS.
- Lyse the cells using the provided lysis buffer.
- Collect the cell lysates and centrifuge to remove cell debris.
- Follow the manufacturer's instructions for the GSH quantification kit to measure GSH levels in the supernatant.
- Normalize the GSH concentration to the total protein concentration of each sample.



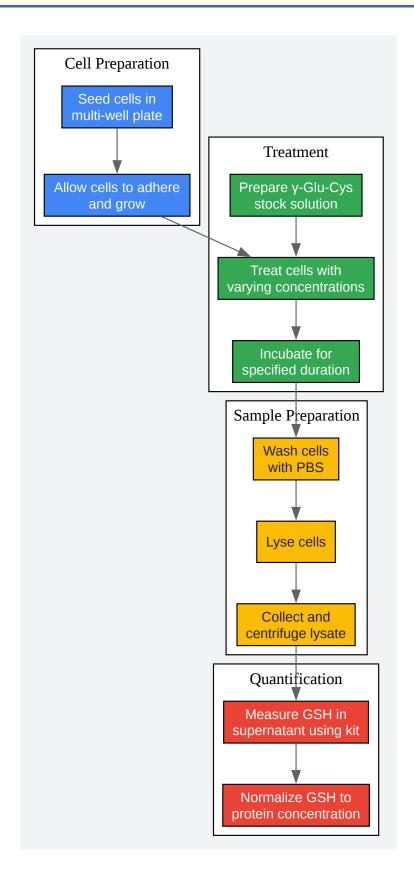
Visualizations



Click to download full resolution via product page

Caption: Glutathione biosynthesis pathway highlighting the role of γ-L-Glutamyl-L-cysteine.





Click to download full resolution via product page

Caption: Workflow for assessing intracellular glutathione levels after y-Glu-Cys treatment.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. y-L-Glutamyl-L-cysteine Wikipedia [en.wikipedia.org]
- 2. GLUTATHIONE SYNTHESIS PMC [pmc.ncbi.nlm.nih.gov]
- 3. WUXI CIMA SCIENCE Bulk Gamma-glutamylcysteine Powder L-Cysteine [knowde.com]
- 4. Oral administration of γ-glutamylcysteine increases intracellular glutathione levels above homeostasis in a randomised human trial pilot study PMC [pmc.ncbi.nlm.nih.gov]
- 5. dovepress.com [dovepress.com]
- 6. γ-glutamylcysteine exhibits anti-inflammatory effects by increasing cellular glutathione level - PMC [pmc.ncbi.nlm.nih.gov]
- 7. acnp.org [acnp.org]
- 8. Protective role of I-glutamic acid and I-cysteine in mitigation the chlorpyrifos-induced oxidative stress in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: L-Cysteinyl-L-glutamic acid (γ-L-Glutamyl-L-cysteine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15211680#commercial-suppliers-of-research-grade-l-cysteinyl-l-glutamic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com